

# 5-Aminopyridine-2-carboxylic acid molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Aminopyridine-2-carboxylic acid

Cat. No.: B014829

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## Technical Data Sheet: 5-Aminopyridine-2-carboxylic Acid

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of the physicochemical properties of **5-Aminopyridine-2-carboxylic acid**, a compound of interest in various research and development applications.

## Physicochemical Properties

The fundamental molecular characteristics of **5-Aminopyridine-2-carboxylic acid** are summarized below. These values are essential for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	138.12 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
138.13 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>	

## Experimental Protocols

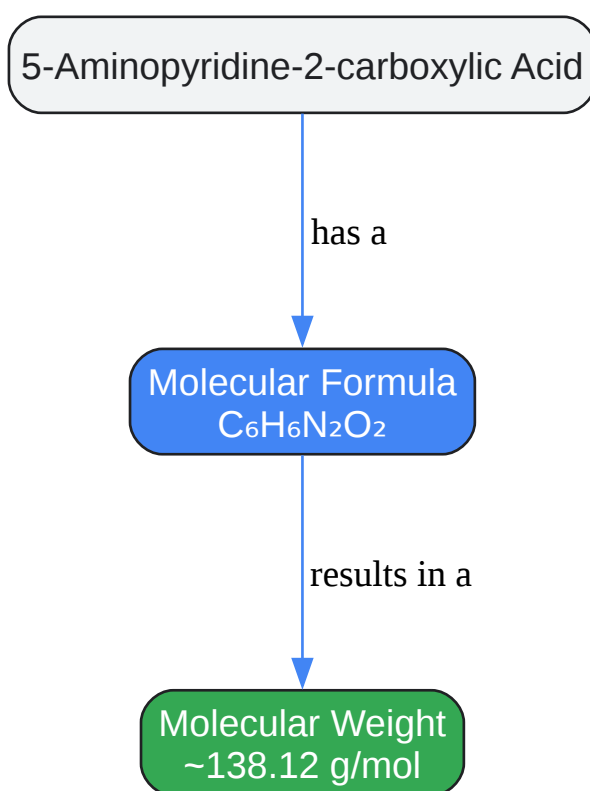
While this document focuses on the intrinsic properties of **5-Aminopyridine-2-carboxylic acid**, a common experimental protocol for its synthesis involves the hydrolysis of 5-amino-2-cyanopyridine. A general procedure is as follows:

- **Dissolution:** 5-Amino-2-cyanopyridine is dissolved in sulfuric acid.
- **Initial Reaction:** The resulting solution is heated in a high-pressure vessel (e.g., at 90°C for 2 hours).
- **Hydrolysis:** Water is added to the reaction mixture, followed by further heating (e.g., to 100°C for 2 hours) to facilitate the hydrolysis of the nitrile group to a carboxylic acid.

Note: This is a generalized protocol and may require optimization based on specific laboratory conditions and desired purity.

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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*Chemical Identity and Properties Relationship.*

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)